A Comprehensive Guide to the Safe Disposal of 1,3-Propanediol, 2-methoxy-

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1,3-Propanediol, 2-methoxy-*
CAS No.:	*761-06-8*
Cat. No.:	*B051040*

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Understanding the Compound: Properties and Hazard Profile

A thorough understanding of the chemical and toxicological properties of **1,3-Propanediol, 2-methoxy-** is fundamental to its safe handling and disposal. While a specific Safety Data Sheet (SDS) for this exact compound (CAS 761-06-8) is not readily available in public databases, we can infer its likely characteristics from closely related compounds and general chemical principles.

1,3-Propanediol, 2-methoxy- is a glycol ether, a class of solvents known for their utility in various laboratory and industrial applications. Based on the analysis of similar compounds, such as 3-Methoxy-1,2-propanediol, it is anticipated that this compound is water-soluble and not classified as a hazardous substance under major regulatory frameworks like the US OSHA Hazard Communication Standard.[1] However, it is crucial to treat all chemical waste with caution.

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Table 1: Inferred Properties of **1,3-Propanediol, 2-methoxy-**

Property	Value	Source
Molecular Formula	C4H10O3	Cheméo
Molecular Weight	106.12 g/mol	Cheméo
Boiling Point	139.02°C (rough estimate)	ChemicalBook
Density	1.0636 (rough estimate)	ChemicalBook
Solubility	Soluble in water	Inferred from related compounds

The Core Principle: Waste Determination and Regulatory Compliance

The cornerstone of proper chemical disposal is the accurate determination of whether the waste is hazardous. Chemical waste generators are legally responsible for making this determination and for adhering to all local, regional, and national hazardous waste regulations. [1]

While **1,3-Propanediol, 2-methoxy-** in its pure form may not be a listed hazardous waste, it is imperative to consider the following:

- Contamination: Has the **1,3-Propanediol, 2-methoxy-** been mixed with or contaminated by other hazardous substances during your experimental process? Any such mixture must be treated as hazardous waste if the contaminants are hazardous.
- State and Local Regulations: Environmental regulations can vary significantly by jurisdiction. Always consult your institution's Environmental Health and Safety (EHS) department or your local waste disposal authority for specific requirements.

Step-by-Step Disposal Protocol

This protocol provides a self-validating system for the safe disposal of **1,3-Propanediol, 2-methoxy-**. Each step is designed to minimize risk and ensure regulatory compliance.

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I. Personal Protective Equipment (PPE):

Before handling any chemical waste, ensure you are wearing the appropriate PPE. This is your first and most critical line of defense.

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear nitrile gloves. Be aware that ethers can permeate nitrile gloves, so it is advisable to limit work to short intervals and change gloves frequently.
- Body Protection: A lab coat or disposable gown is essential.
- Footwear: Wear closed-toe shoes.

II. Waste Collection and Segregation:

Proper collection and segregation prevent accidental mixing of incompatible chemicals and ensure the waste is managed correctly.

- Select a Compatible Container: Use a clean, leak-proof container made of a material compatible with glycol ethers. High-density polyethylene (HDPE) is a suitable choice.
- Label the Container: Clearly label the waste container with "Hazardous Waste" (as a precautionary measure), the full chemical name "**1,3-Propanediol, 2-methoxy-**", and the approximate concentration if it is in a solution. Do not use abbreviations.
- Segregate the Waste: Do not mix **1,3-Propanediol, 2-methoxy-** waste with other waste streams unless explicitly permitted by your EHS department. Keep it separate from strong acids, bases, and oxidizers.

III. Handling Spills:

In the event of a spill, immediate and correct action is crucial to prevent exposure and environmental contamination.

- Evacuate and Ventilate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity and ensure adequate ventilation.

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- Contain the Spill: Use an inert absorbent material such as sand, vermiculite, or a commercial absorbent pad to contain the spill.[1]
- Collect the Absorbed Material: Carefully scoop the absorbed material into a designated hazardous waste container.
- Decontaminate the Area: Clean the spill area with soap and water. The cleaning materials and rinsate should also be collected as hazardous waste.

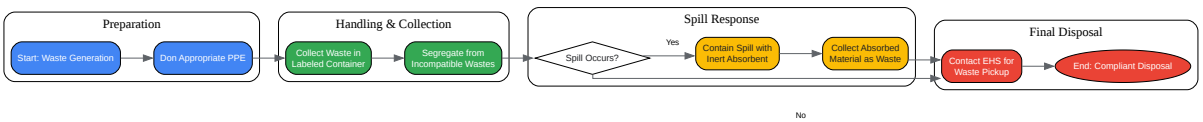
IV. Final Disposal:

The final disposal of the collected waste must be handled by a licensed hazardous waste disposal company.

- Contact Your EHS Department: Your institution's Environmental Health and Safety department is your primary resource for arranging a chemical waste pickup. They will have established procedures and contracts with certified disposal vendors.
- Do Not Pour Down the Drain: It is illegal and environmentally irresponsible to dispose of glycol products down the drain.[2] This can contaminate water supplies and damage wastewater treatment systems.
- Consider Recycling: If your institution has a solvent recycling program, inquire if **1,3-Propanediol, 2-methoxy-** is a candidate for this program.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **1,3-Propanediol, 2-methoxy-**.



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Caption: Disposal Workflow for **1,3-Propanediol, 2-methoxy-**.

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